

# Application Notes: High-Temperature Dyeing of Polyester with Disperse Red 324

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## Compound of Interest

Compound Name: Disperse red 324

Cat. No.: B15135118

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## Introduction

Disperse dyes are the primary class of dyes for coloring polyester fibers due to their non-ionic nature and ability to penetrate the fiber's hydrophobic and crystalline structure at elevated temperatures. **Disperse Red 324**, an anthraquinone-based dye, is utilized in the coloration of textiles, plastics, and cosmetics. The high-temperature (HT) dyeing method, typically conducted at 130°C under pressure, is essential for achieving deep, vibrant shades with high color fastness on polyester. This process swells the polyester fibers, opening the molecular structure to allow for the effective diffusion of the disperse dye molecules into the fiber matrix. These application notes provide a comprehensive protocol for the laboratory-scale dyeing of polyester fabrics with **Disperse Red 324**.

## Experimental Protocols

### Materials and Equipment

- Substrate: 100% Polyester fabric, pre-scoured
- Dyestuff: **Disperse Red 324**
- Auxiliaries:
  - Non-ionic Scouring Agent
  - Dispersing Agent (e.g., sodium lignin sulfonate)

- Leveling Agent
- Acetic Acid (to adjust pH)
- Sodium Hydrosulfite (Sodium Dithionite)
- Sodium Hydroxide
- Equipment:
  - Laboratory high-temperature dyeing machine
  - Beakers and graduated cylinders
  - pH meter
  - Launder-Ometer (for wash fastness testing)
  - Xenon arc lamp apparatus (for light fastness testing)
  - Crockmeter (for rubbing fastness testing)
  - Grey Scales for assessing color change and staining

## Fabric Preparation (Scouring)

To ensure uniform dyeing, it is crucial to remove any impurities, oils, or sizing agents from the polyester fabric.

- Prepare a scouring bath containing 1-2 g/L of a non-ionic detergent.
- Treat the fabric in this bath at 60-70°C for 15-20 minutes.
- Rinse the fabric thoroughly, first with hot water and then with cold water.
- Dry the fabric completely before proceeding to the dyeing stage.

## High-Temperature Exhaust Dyeing Protocol

This procedure details the standard high-temperature exhaust dyeing method.

- Dye Bath Preparation:
  - Set the liquor ratio, typically between 1:10 and 1:15.
  - Calculate the required amount of **Disperse Red 324** (e.g., 1-3% on weight of fabric, o.w.f.), dispersing agent, and leveling agent.
  - Create a smooth paste of the **Disperse Red 324** powder with a small amount of water and the dispersing agent to prevent dye agglomeration.
  - Fill the dyeing vessel with the required volume of water at approximately 60°C and add the dispersing and leveling agents.
  - Add the prepared dye paste to the bath and stir to ensure a uniform dispersion.
  - Carefully adjust the pH of the dyebath to the optimal range of 4.5-5.5 using acetic acid.
- Dyeing Cycle:
  - Introduce the scoured polyester fabric into the dyebath at 60°C.
  - Seal the dyeing machine and begin heating.
  - Raise the temperature from 60°C to 130°C at a controlled rate of approximately 2°C per minute to ensure level dyeing.
  - Hold the temperature at 130°C for 30-60 minutes, depending on the desired shade depth.
  - After the holding phase, cool the dyebath down to 70-80°C at a rate of about 2°C per minute.

## Post-Dyeing Treatment (Reduction Clearing)

Reduction clearing is a critical step to remove unfixed disperse dye from the fiber surface, which significantly improves wash fastness and prevents crocking (rubbing off of color).

- Remove the dyed fabric from the exhausted dyebath and rinse with hot water.

- Prepare a fresh reduction clearing bath. A typical recipe is 2 g/L Sodium Hydroxide and 2 g/L Sodium Hydrosulfite.
- Treat the dyed fabric in this alkaline reducing bath at 70-80°C for 15-20 minutes.
- After reduction clearing, rinse the fabric thoroughly with hot water, followed by a cold water rinse.
- Neutralize the fabric with a dilute solution of acetic acid to remove any residual alkali.
- Perform a final cold water rinse and then dry the fabric.

## Data Presentation

The following tables summarize the key parameters and expected outcomes for the high-temperature dyeing of polyester with disperse dyes like **Disperse Red 324**.

Table 1: Recommended Dyeing Process Parameters

Parameter	Recommended Range	Purpose
Dyeing Temperature	130°C	Swells polyester fibers for dye penetration.
pH Level	4.5–5.5 (acidic)	Optimal for disperse dye stability and exhaustion.
Time at Temperature	30–60 minutes	Allows for dye diffusion and fixation within the fiber.
Liquor Ratio	1:10 to 1:15	Ratio of the weight of liquid to the weight of fabric.
Heating Rate	Max. 2°C/min	Ensures level and even dye uptake.

| Reduction Clearing | 2 g/L NaOH, 2 g/L Na<sub>2</sub>S<sub>2</sub>O<sub>4</sub> | Removes surface dye to improve fastness properties. |

Table 2: Typical Fastness Properties of Disperse Dyes on Polyester

Fastness Property	Test Method	Typical Rating (1-5 Scale)
Color Fastness to Washing	ISO 105-C06	4-5
Color Fastness to Light (Xenon Arc)	ISO 105-B02	4-6
Color Fastness to Rubbing (Dry)	ISO 105-X12	4-5
Color Fastness to Rubbing (Wet)	ISO 105-X12	3-4

| Color Fastness to Perspiration | ISO 105-E04 | 4-5 |

Note: Ratings are on a scale of 1 (poor) to 5 (excellent). Light fastness is rated on a Blue Wool Scale of 1-8.

## Mandatory Visualization

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